An In-Depth Technical Guide to 2-Aminononanoic Acid

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Compound of Interest	
Compound Name:	*2-Aminononanoic acid*
CAS No.:	*5440-35-7*
Cat. No.:	*B556006*

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This guide provides a comprehensive technical overview of **2-Aminononanoic acid**, a non-proteinogenic α-amino acid. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, synthesis methodologies, analytical characterization, potential applications, and safety protocols associated with this compound. The information presented herein is grounded in established scientific principles and supported by authoritative references to ensure accuracy and trustworthiness.

Introduction and Identification

2-Aminononanoic acid is an alpha-amino acid, meaning the amino group is attached to the carbon atom adjacent to the carboxyl group (the α-carbon). Its structure consists of a nine-carbon backbone, making it a fatty amino acid. While not incorporated into proteins during translation, its unique combination of a reactive amino group and a lipophilic nonane chain makes it a molecule of interest for various chemical and pharmaceutical applications.

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number, which is crucial for unambiguous identification in research and commerce.

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CAS Number: 5440-35-7[1][2]

Chemical and Physical Properties

The physicochemical properties of **2-Aminononanoic acid** are fundamental to understanding its behavior in chemical reactions and biological systems. These properties dictate its solubility, reactivity, and potential interactions with other molecules. A summary of its key identifiers and computed properties is provided below.

Property	Value	Source
CAS Number	5440-35-7	[1][2]
Molecular Formula	C9H19NO2	[2]
Molecular Weight	173.25 g/mol	[2]
IUPAC Name	2-aminononanoic acid	[2]
SMILES	CCCCCCCC(C(=O)O)N	[2][3]
InChIKey	JVPFOKXICYJJSC-UHFFFAOYSA-N	[2][3]
Monoisotopic Mass	173.141578849 Da	[2][3]

Synthesis of 2-Aminononanoic Acid

The synthesis of α-amino acids that are not readily available from natural sources relies on established organic chemistry methodologies. For **2-Aminononanoic acid**, a classic and effective approach is the Strecker synthesis.[4][5] This method is valued for its use of simple starting materials to construct the amino acid backbone in a two-step process.

The causality behind this choice of synthesis lies in its efficiency. The reaction begins with an aldehyde (heptanal in this case), which is readily available. The sequential addition of ammonia and cyanide creates an α-aminonitrile intermediate. The subsequent hydrolysis of the nitrile group is a robust and high-yielding reaction that directly produces the desired α-amino acid.[4]

Experimental Protocol: Strecker Synthesis

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Step 1: Formation of 2-Aminononanenitrile

- In a well-ventilated fume hood, dissolve ammonium chloride (1.1 equivalents) in water.
- To this solution, add heptanal (1.0 equivalent) and an aqueous solution of sodium cyanide (1.1 equivalents).
- Stir the reaction mixture vigorously at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the consumption of the starting aldehyde.
- Once the reaction is complete, the resulting α-aminonitrile will often separate as an oily layer. Extract the mixture with an organic solvent, such as diethyl ether.
- Combine the organic extracts and dry them over an anhydrous salt like sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude 2-aminononanenitrile.

Step 2: Hydrolysis to **2-Aminononanoic Acid**

- Add a strong acid, such as 6 M hydrochloric acid, to the crude α-aminonitrile from the previous step.
- Heat the mixture to reflux for several hours. Monitor the hydrolysis by TLC until all the aminonitrile has been consumed.
- After cooling the reaction mixture, carefully adjust the pH to the isoelectric point of **2-Aminononanoic acid** (approximately pH 6) using a base like ammonium hydroxide. This will cause the amino acid to precipitate out of the solution.
- Collect the solid precipitate by filtration.
- Wash the collected solid with cold water and then with a small amount of cold ethanol to remove residual impurities.
- Dry the purified **2-Aminononanoic acid** under vacuum.

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Caption: Strecker synthesis workflow for **2-Aminononanoic acid**.

Analytical Characterization

The accurate identification and quantification of **2-Aminononanoic acid** require robust analytical techniques. Due to the high polarity and low volatility of amino acids, direct analysis by methods like Gas Chromatography-Mass Spectrometry (GC-MS) is often challenging. Therefore, a derivatization step is typically employed to convert the amino acid into a more volatile and thermally stable compound.[6][7]

Protocol: GC-MS Analysis with Silylation

This protocol is a self-validating system because it includes the generation of a calibration curve with known standards, ensuring the accuracy of quantification for the unknown sample. The use of Selected Ion Monitoring (SIM) mode provides high selectivity, minimizing interference from the sample matrix.

Step 1: Derivatization (Trimethylsilylation)

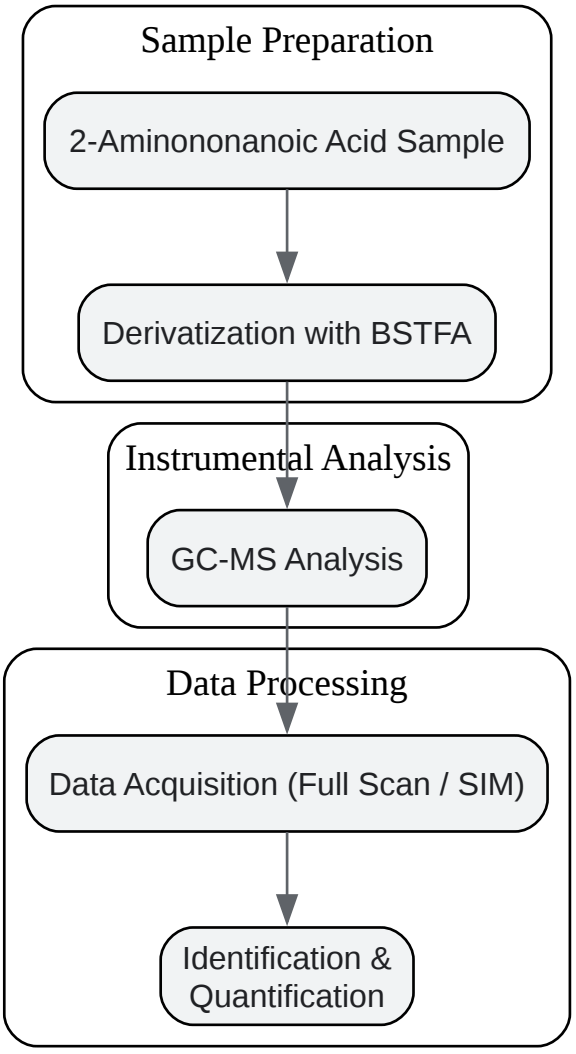
- Accurately weigh approximately 1 mg of the **2-Aminononanoic acid** sample or standard into a reaction vial.
- Add 100 µL of a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) containing 1% Trimethylchlorosilane (TMCS).[6][7]
- Securely cap the vial and heat it at 70°C for 30 minutes to ensure complete derivatization.[7]
- Allow the vial to cool to room temperature before injection into the GC-MS system.

Step 2: GC-MS Instrumentation and Conditions

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- GC Column: Use a non-polar column, such as a DB-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness).[6][7]
- Injector Temperature: 250°C.[7]
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 2 minutes.
  - Ramp: Increase to 280°C at a rate of 10°C/minute.
  - Final hold: Hold at 280°C for 5 minutes.[6]
- Carrier Gas: Helium at a constant flow of 1 mL/min.[6]
- MS Ionization Mode: Electron Ionization (EI) at 70 eV.[6][7]
- Acquisition Mode: Full scan to identify the fragmentation pattern or Selected Ion Monitoring (SIM) for enhanced sensitivity and quantification.[7]

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Caption: General workflow for the GC-MS analysis of **2-Aminononanoic acid**.

Applications in Research and Drug Development

Non-proteinogenic amino acids, particularly those with fatty acid side chains, are of significant interest in drug development.[8] Their incorporation into peptides can dramatically alter the resulting molecule's properties. For instance, modifying peptides with fatty amino acids can increase their hydrophobicity, which may enhance membrane interaction, improve stability against enzymatic degradation, and prolong their biological half-life.[9][10]

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While specific applications of **2-Aminononanoic acid** are not extensively documented, its structural similarity to 2-aminooctanoic acid suggests potential utility in similar areas.[9][10] Research on 2-aminooctanoic acid has shown that its conjugation to antimicrobial peptides can improve their antibacterial activity by up to 16-fold.[9][10] This enhancement is attributed to the fatty acid moiety, which facilitates interaction with and disruption of bacterial cell membranes.

Potential research and development applications for **2-Aminononanoic acid** include:

- Peptide Modification: Serving as a building block to create lipopeptides with enhanced antimicrobial, antifungal, or anticancer properties.
- Drug Delivery: Use as a component in lipid-based drug delivery systems to improve the solubility and bioavailability of poorly soluble active pharmaceutical ingredients (APIs).[8]
- Immunosuppressants: Some aminopentanoic acid derivatives have been investigated for their immunosuppressive actions, suggesting a potential avenue of exploration for longer-chain analogues.[11]

Safety and Handling

According to available safety data, **2-Aminononanoic acid** is classified as a substance that causes serious eye irritation.[1][2] Therefore, appropriate safety precautions are mandatory when handling this chemical.

- Hazard Statements:
  - H319: Causes serious eye irritation.[1][2]
- Precautionary Measures:
  - Prevention: Wear protective gloves, protective clothing, and eye/face protection. Wash hands and any exposed skin thoroughly after handling.[1][12]
  - Response:
    - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention.[1][12]

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- If on skin: Wash with plenty of soap and water.[1]
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[1]

- Storage: Store in a well-ventilated place. Keep the container tightly closed.
- Disposal: Dispose of contents and container to an approved waste disposal plant.[12]

References

- **2-Aminononanoic acid** | C9H19NO2 | CID 227942. PubChem, National Institutes of Health. [Link]
- Biosynthesis of 2-aminooctanoic acid and its use to terminally modify a lactoferricin B peptide derivative for improved antimicrobial activity. PubMed, National Institutes of Health. [Link]
- 2-Aminooctanoic acid | C8H17NO2 | CID 69522. PubChem, National Institutes of Health. [Link]
- Biosynthesis of 2-aminooctanoic acid and its use to terminally modify a lactoferricin B peptide derivative for improved antimicrobial activity. ResearchGate. [Link]
- Metabocard for DL-2-Aminooctanoic acid (HMDB0000991). Human Metabolome Database. [Link]
- **2-aminononanoic acid** (C9H19NO2). PubChemLite. [Link]
- Method of synthesis of amino-9-nonanoic acid or its esters from unsaturated natural fatty acids.
- 2-Aminopentanoic acid compounds and their use as immunosuppressants.
- 9-Aminononanoic acid | C9H19NO2 | CID 136877. PubChem, National Institutes of Health. [Link]
- Selected Methods of Analysis. Source Not Available.
- Synthesis of Amino Acids. Chemistry LibreTexts. [Link]

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- Exploring the Role of Amino Acid APIs in Drug Development and Formulation. Celeritas Chemicals. [Link]
- Analytical methods for amino acid determination in organisms. PubMed, National Institutes of Health. [Link]

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Sources

- 1. echemi.com [echemi.com]
- 2. 2-Aminononanoic acid | C9H19NO2 | CID 227942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 2-aminononanoic acid (C9H19NO2) [pubchemlite.lcsb.uni.lu]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Wuxi Jinghai Amino Acid Co., Ltd [en.chinaaminoacid.com]
- 9. Biosynthesis of 2-aminooctanoic acid and its use to terminally modify a lactoferricin B peptide derivative for improved antimicrobial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. EP0410176A1 - 2-Aminopentanoic acid compounds and their use as immunosuppressants - Google Patents [patents.google.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]

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